

Essential Safety and Logistical Information for Handling SKF-75670 Hydrobromide

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Compound of Interest

Compound Name: SKF-75670 hydrobromide

Cat. No.: B1682075

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **SKF-75670 hydrobromide**. The following procedures are based on best laboratory practices and available supplier safety information.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **SKF-75670 hydrobromide** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Should be worn at all times.
Goggles	Recommended when there is a risk of splashing.	
Hand Protection	Disposable Gloves	Nitrile or other chemically resistant gloves are suitable.
Respiratory Protection	Respirator	A type N95 (US) or equivalent respirator is advised.
Body Protection	Lab Coat	A standard laboratory coat should be worn.

Operational Plans: Handling and Storage

Handling:

- **Engineering Controls:** Handle **SKF-75670 hydrobromide** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Personal Hygiene:** Avoid direct contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.
- **Spills:** In case of a spill, avoid generating dust. For minor spills, gently wipe up with an absorbent material and place it in a sealed container for disposal. For larger spills, follow emergency procedures and use appropriate spill cleanup materials.

Storage: Proper storage is crucial to maintain the stability and integrity of **SKF-75670 hydrobromide**.

Storage Condition	Temperature	Duration	Additional Notes
Short-term	-20°C	Up to 1 month	Store under nitrogen, away from moisture. [1]
Long-term	-80°C	Up to 6 months	Store under nitrogen, away from moisture. [1]

Disposal Plan

Dispose of **SKF-75670 hydrobromide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is recommended to consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines. Waste should be collected in a designated, labeled, and sealed container.

Experimental Protocols

Preparation of Stock Solutions

SKF-75670 hydrobromide is a dopamine D1 receptor partial agonist and is often used in cell signaling studies.^[1] The following protocol outlines the preparation of stock solutions based on available solubility information.

Materials:

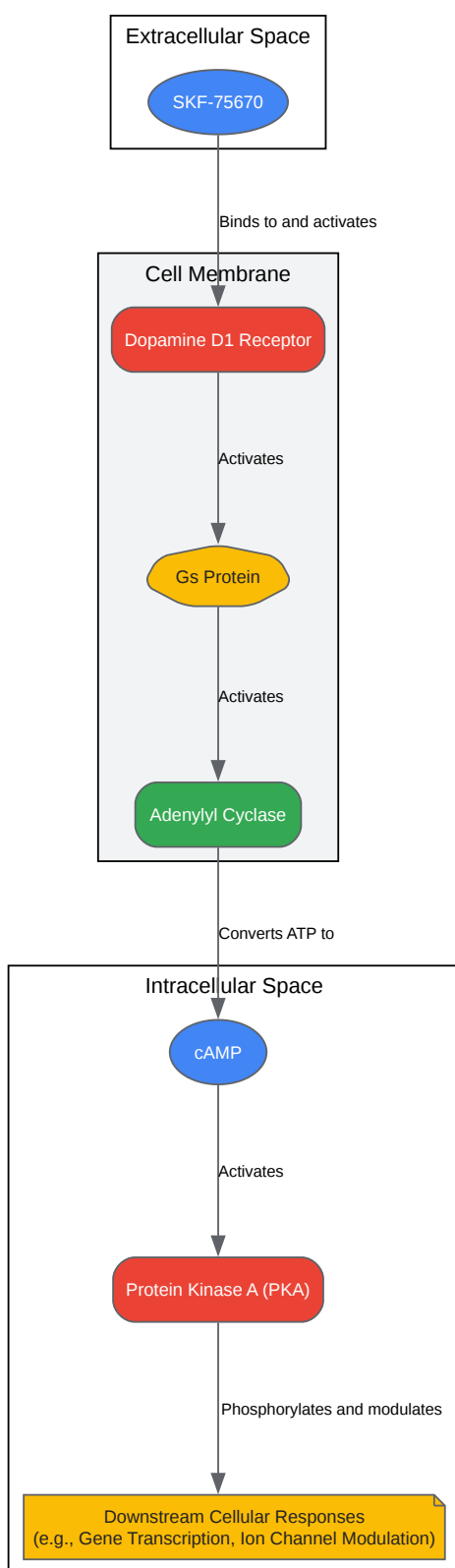
- **SKF-75670 hydrobromide** powder
- Dimethyl sulfoxide (DMSO)
- Deionized water or appropriate buffer
- Vortex mixer
- Pipettes and sterile tubes

Procedure:

- Allow the **SKF-75670 hydrobromide** vial to equilibrate to room temperature before opening.
- Prepare a stock solution by dissolving the powder in an appropriate solvent. For example, to prepare a 10 mM stock solution, dissolve 3.50 mg of **SKF-75670 hydrobromide** (Molecular Weight: 350.25 g/mol) in 1 mL of DMSO.
- Vortex the solution until the powder is completely dissolved.
- For cellular experiments, further dilute the DMSO stock solution with an aqueous buffer to the desired final concentration. It is important to note that the final concentration of DMSO in the cell culture medium should be kept low (typically <0.1%) to avoid solvent-induced toxicity.
- Store the stock solution at -20°C for short-term use or -80°C for long-term storage.^[1]

Signaling Pathway

SKF-75670 hydrobromide acts as a partial agonist at the dopamine D1 receptor, which is a G-protein coupled receptor (GPCR). The activation of the D1 receptor initiates a signaling cascade that plays a crucial role in various physiological processes.



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Caption: Dopamine D1 Receptor Signaling Pathway Activated by SKF-75670.

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References

- 1. medchemexpress.com [medchemexpress.com]
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